

# methylzinc chloride storage conditions

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## Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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## Key Storage & Handling Specifications

The table below summarizes the critical safety and storage data for a common formulation of **methylzinc chloride** (2M solution in THF) [1].

Specification	Details
Product Form	2M solution in Tetrahydrofuran (THF) [1]
Physical Appearance	Colorless to yellow, turbid solution [1] [2]
Packaging	AcroSeal glass bottle [1]
Flash Point	-17°C (1°F) [1] [2]
Density	1.033 g/mL at 25°C [1] [2]

| **Hazard Statements** | H225: Highly flammable liquid and vapour. H314: Causes severe skin burns and eye damage. H335: May cause respiratory irritation. H351: Suspected of causing cancer. [1] [2] |

## Safety & Storage Protocols

Adherence to the following protocols is essential for mitigating the risks associated with this reagent.

- **Storage Conditions**

- **Inert Atmosphere:** Store under an inert gas atmosphere such as nitrogen or argon to prevent decomposition and violent reaction with air and moisture [1].
- **Flammable Storage:** Keep in a dedicated flammable materials cabinet, away from heat, sparks, open flames, and hot surfaces [1].
- **Temperature:** Store in a cool, well-ventilated area. The solution is highly flammable with a very low flash point [1] [2].

- **Personal Protective Equipment (PPE)**

- **Full Body Protection:** Wear protective gloves, protective clothing, eye protection, and face protection [1].
- **Glove Material:** Use chemically resistant gloves suitable for organometallics and tetrahydrofuran.

- **Handling Procedures**

- **Use Inert Techniques:** Handle the solution using standard air-free techniques, such as syringe transfer through a rubber septum under a positive pressure of inert gas.
- **Prevent Peroxide Formation:** Be aware that the solvent, THF, may form explosive peroxides over time. Test for peroxides if old stock is used [1].
- **No Ignition Sources:** Prohibit smoking, eating, and drinking in areas where the chemical is handled [1].

- **Emergency Measures**

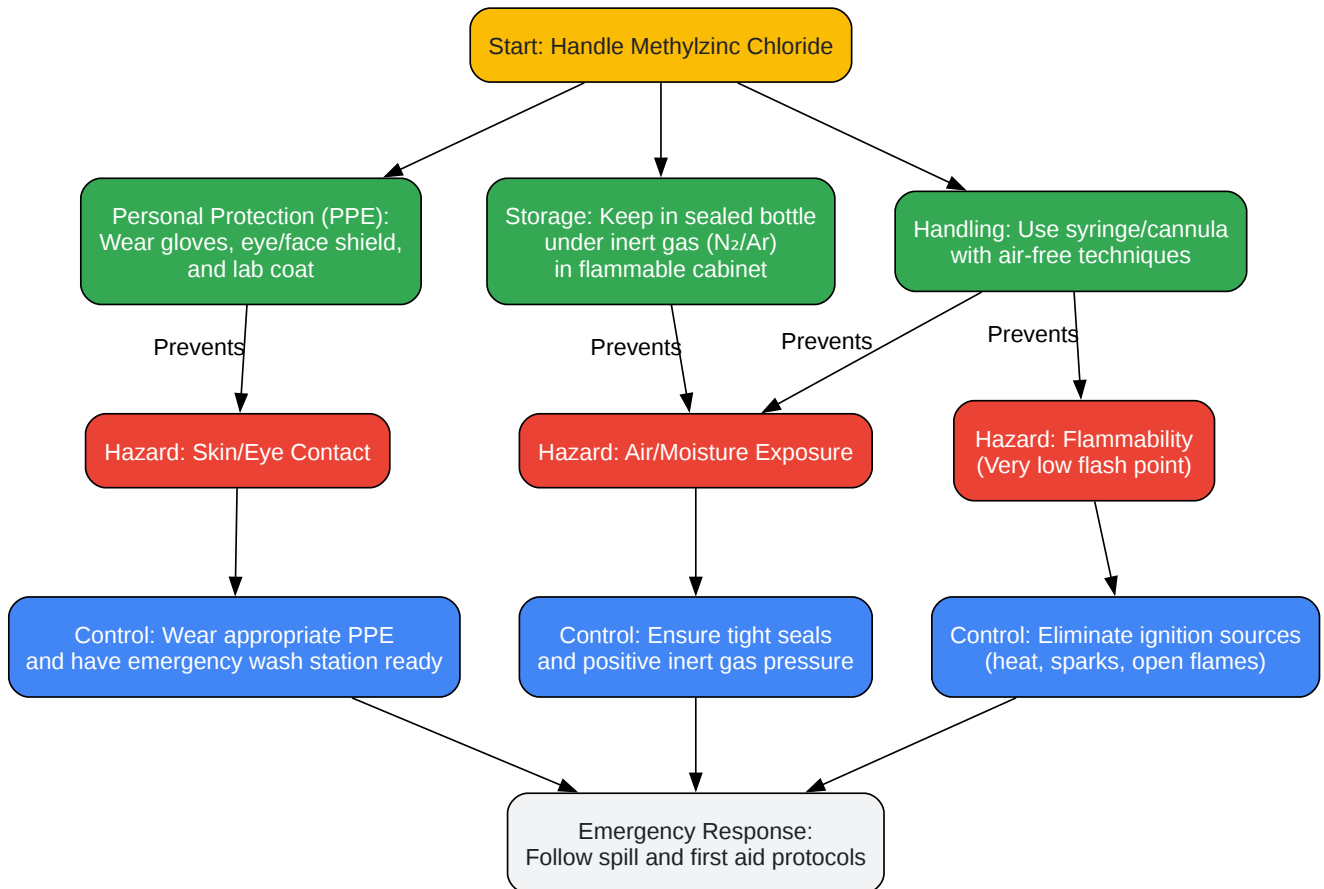
- **Skin Contact:** Take off contaminated clothing immediately and rinse skin with plenty of water or shower [1].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [1].
- **Inhalation:** Move person to fresh air and seek medical attention if irritation occurs.
- **Spill Management:** In case of a spill, immediately contain the area. Absorb the liquid with an inert material (e.g., sand), place it in a suitable container, and dispose of it as hazardous waste according to local regulations.

## Troubleshooting FAQs

Problem	Possible Cause	Solution
<b>Solution appears discolored (dark yellow or brown)</b>	Decomposition due to exposure to air or moisture.	<b>Do not use.</b> Quench the solution safely and dispose of it properly. Always ensure a positive inert gas pressure when withdrawing aliquots.
<b>Formation of precipitate or solids</b>	Reaction with atmospheric moisture or degradation.	<b>Do not use.</b> The solution should be clear, though may be turbid when fresh. The presence of solids indicates contamination.
<b>Difficulty withdrawing solution</b>	Needle blockage or loss of inert atmosphere.	Ensure the needle is not clogged. Verify that the bottle seal and septum are intact and that the inert gas pressure is adequate.
<b>Unexpectedly low reaction yield</b>	Reagent decomposition leading to reduced activity.	Test the activity of the reagent on a small scale before use. Ensure the reagent is fresh and has been stored correctly.

## Hazard Control Workflow

The following diagram outlines the logical decision-making process for managing the primary hazards associated with **methylzinc chloride**, integrating the storage, handling, and emergency measures detailed above.



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## References

1. , 2M solution in THF, AcroSeal , Thermo Scientific Methylzinc chloride [fishersci.co.uk]
2. METHYLZINC CHLORIDE | 5158-46-3 [chemicalbook.com]

To cite this document: Smolecule. [methylzinc chloride storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6642848#methylzinc-chloride-storage-conditions>]

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